Indole-3-acetyl glutamate-d4 certificate of analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Indole-3-acetyl glutamate-d4*
Cat. No.:	*B15558331*

Get Quote

An In-depth Technical Guide to **Indole-3-acetyl glutamate-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Indole-3-acetyl glutamate-d4** (IAGlu-d4), a deuterated analogue of an important plant auxin conjugate. It is primarily used as an internal standard in mass spectrometry-based quantitative analysis of plant hormones. This document outlines its core physicochemical properties, provides detailed experimental protocols for its characterization, and illustrates its biological context and analytical workflow.

Core Compound Specifications

Indole-3-acetyl glutamate-d4 is the deuterium-labeled form of Indole-3-acetyl glutamate (IAGlu), a key metabolite in the homeostasis of indole-3-acetic acid (IAA), the most prevalent and physiologically active auxin in plants.[1][2][3] The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for precise quantification of its unlabeled counterpart in complex biological matrices.

Quantitative Data

© 2026 BenchChem. All rights reserved.

The following table summarizes the typical specifications found on a Certificate of Analysis for a high-purity batch of **Indole-3-acetyl glutamate-d4**.

Property	Specification	Data Source(s)
Chemical Name	Indole-3-acetyl-L-glutamic acid-d4	Internal Standard
Molecular Formula	$C_{15}H_{12}D_4N_2O_5$	Derived from non-deuterated form[4][5][6]
Molecular Weight	308.33 g/mol	Calculated based on deuteration[4][5]
CAS Number	57105-48-3 (unlabeled)	PubChem, Biosynth[4][5]
Appearance	White to off-white solid	General Chemical Properties
Chemical Purity (HPLC)	≥98%	Standard for Analytical Reagents
Isotopic Purity	≥99 atom % D	Standard for Deuterated Compounds
Solubility	Soluble in DMSO (e.g., 250 mg/mL), Methanol	MedChemExpress[7]
Storage Conditions	Store at -20°C, protect from light and moisture	Biosynth[5]

Experimental Protocols

The following protocols describe standard methodologies for verifying the identity, purity, and concentration of **Indole-3-acetyl glutamate-d4**.

Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of the compound by separating it from potential impurities.

© 2026 BenchChem. All rights reserved.

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD)
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Autosampler and data acquisition software

Reagents:

- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Sample Solvent: Methanol or DMSO

Procedure:

- Sample Preparation: Accurately weigh and dissolve the IAGlu-d4 standard in the sample solvent to a final concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: 30°C
  - Detection Wavelength: 280 nm
  - Gradient Elution:
    - 0-2 min: 5% B
    - 2-15 min: 5% to 95% B
    - 15-18 min: 95% B

© 2026 BenchChem. All rights reserved.

    - 18-19 min: 95% to 5% B
    - 19-25 min: 5% B (re-equilibration)
- Data Analysis: Integrate the peak area of all detected peaks. Calculate purity by dividing the area of the main peak (IAGlu-d4) by the total area of all peaks, expressed as a percentage.

Protocol: Identity and Isotopic Enrichment Confirmation by Mass Spectrometry (MS)

This protocol confirms the molecular weight and isotopic enrichment of the deuterated standard.

Instrumentation:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system with an Electrospray Ionization (ESI) source. A high-resolution mass spectrometer (e.g., QTOF or Orbitrap) is recommended.

Procedure:

- Sample Infusion: Prepare a dilute solution of the standard (approx. 1 µg/mL) in 50:50 acetonitrile:water with 0.1% formic acid. Infuse the solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- MS Parameters (Positive Ion Mode):
    - Ion Source: ESI (+)
    - Capillary Voltage: 3.5 kV
    - Source Temperature: 120°C
    - Scan Mode: Full Scan MS
    - Mass Range: m/z 100-500
- Data Analysis:

© 2026 BenchChem. All rights reserved.

- Identity: Verify the presence of the protonated molecular ion $[M+H]^+$ at the expected m/z for $C_{15}H_{12}D_4N_2O_5$ (approximately 309.14).
- Isotopic Enrichment: Analyze the isotopic distribution of the molecular ion peak. The M+4 peak should be the most abundant, confirming high deuteration. The relative intensity of the M, M+1, M+2, and M+3 peaks should be minimal, allowing for the calculation of isotopic purity (typically >99%).

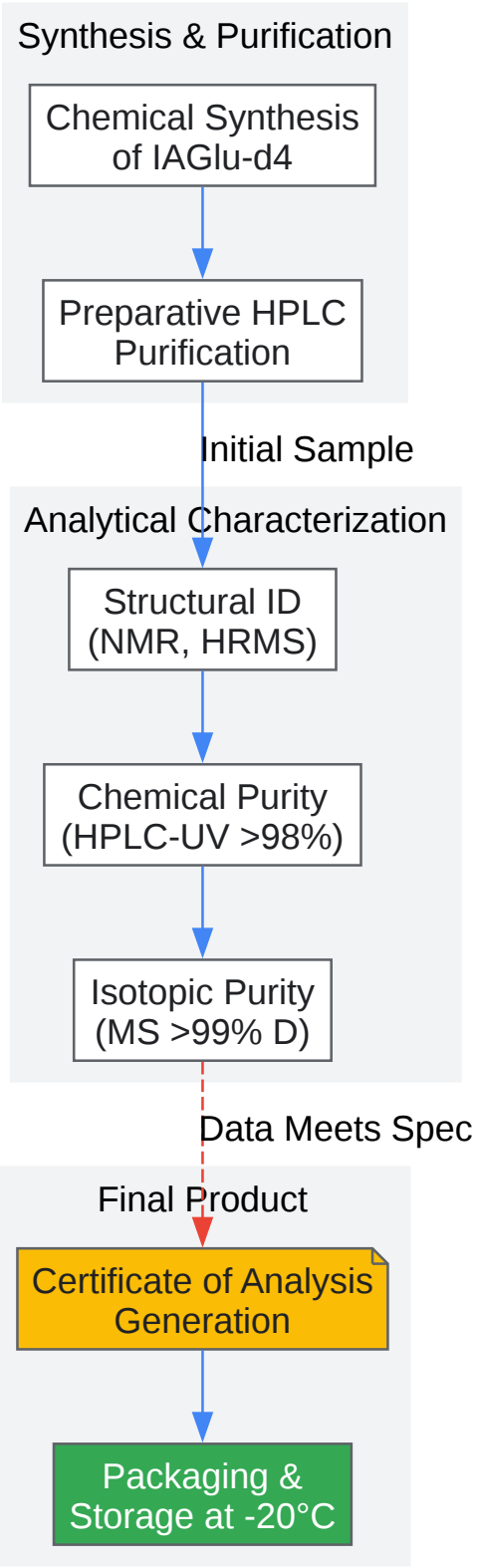
Visualized Workflows and Pathways

Diagrams created using the DOT language provide clear visual representations of key processes.

Quality Control Workflow for Deuterated Standard

The following diagram illustrates the logical workflow for the quality control and certification of a new batch of **Indole-3-acetyl glutamate-d4**.

© 2026 BenchChem. All rights reserved.



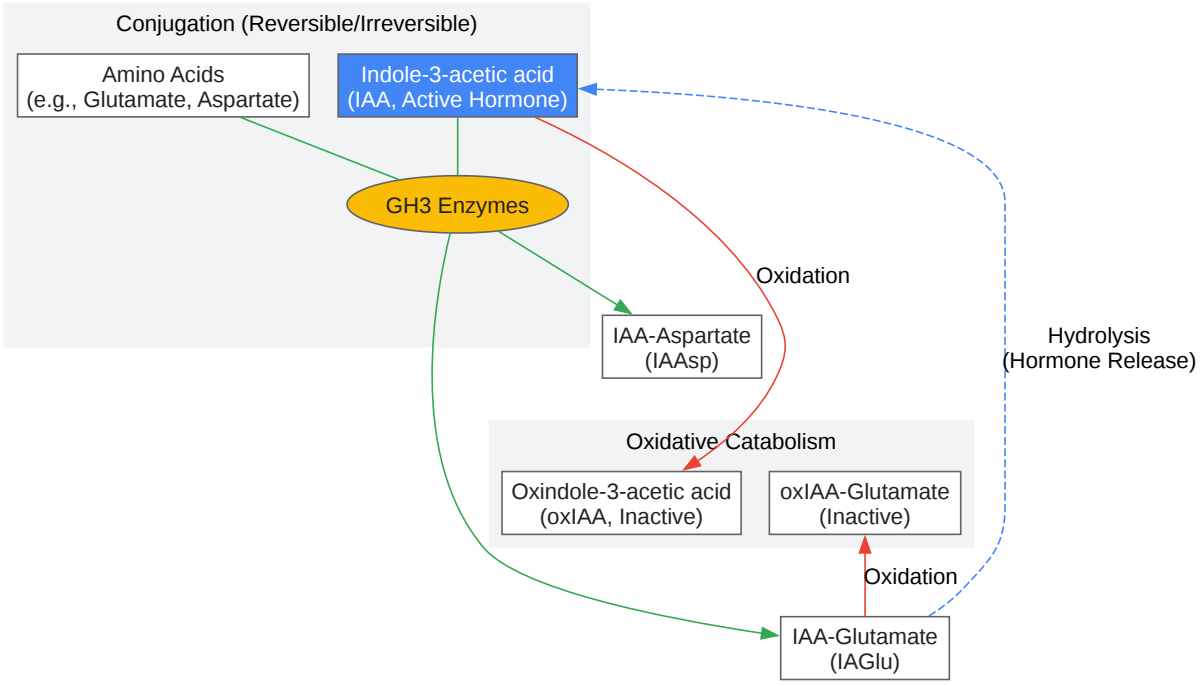
Click to download full resolution via product page

QC Workflow for IAGlu-d4 Standard.

© 2026 BenchChem. All rights reserved.

Biological Pathway: IAA Conjugation and Metabolism

This diagram shows the metabolic fate of Indole-3-acetic acid (IAA) in plants, highlighting the formation of amino acid conjugates like IAGlu, which serve as storage or catabolic intermediates.[8][9][10]



Click to download full resolution via product page

Simplified metabolic pathway of IAA in plants.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Indole-3-acetyl glutamate | C15H16N2O5 | CID 7097227 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Indole-3-acetyl-L-glutamic acid | 57105-48-3 | FI30391 [biosynth.com]
- 6. Indole-3-acetyl-L-glutamic Acid | CymitQuimica [cymitquimica.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. Frontiers | Metabolic profiles of 2-oxindole-3-acetyl-amino acid conjugates differ in various plant species [frontiersin.org]
- 9. Metabolism of Indole-3-Acetic Acid in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Metabolic profiles of 2-oxindole-3-acetyl-amino acid conjugates differ in various plant species - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Indole-3-acetyl glutamate-d4 certificate of analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558331/docs#indole-3-acetyl-glutamate-d4-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.